

Essential Safety and Handling Guide for Ac-YVAD-CHO

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Compound of Interest

Compound Name: Yvad-cho

Cat. No.: B10785022

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling the caspase-1 inhibitor Ac-YVAD-CHO (N-acetyl-L-tyrosyl-L-valyl-N-[(1S)-2-carboxyl-1-formylethyl]-L-alaninamide). Adherence to these procedures is essential for ensuring laboratory safety and experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data is limited, Ac-YVAD-CHO should be handled with the care required for all research chemicals with unknown long-term effects. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times. Use chemical safety goggles when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Nitrile or other impermeable gloves are required. Inspect gloves for tears or holes before use.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect from skin contact.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust formation is unavoidable, a NIOSH-approved respirator may be necessary.

Handling and Storage

Proper handling and storage are crucial to maintain the stability of Ac-**YVAD-CHO** and prevent accidental exposure.

Operational Plan:

- Engineering Controls: Handle the solid form in a well-ventilated area to avoid dust formation.
[1]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling.
- Spill Procedures: In case of a spill, avoid dust formation.[1] Collect the spilled material and place it in a suitable, closed container for disposal.[1] Evacuate personnel from the immediate area if necessary.[1]

Storage Conditions:

Compound	Storage Temperature	Stability	Notes
Ac-YVAD-CHO	-20°C	≥ 4 years	Store in a tightly sealed container.
Ac-YVAD-cmk	-80°C or -20°C	6 months at -80°C, 1 month at -20°C	Keep sealed and away from moisture and light.
Z-VAD-FMK	-20°C	Avoid multiple freeze-thaw cycles.	Reconstituted aliquots can be stored at -20°C.

First Aid Measures

In the event of exposure, immediate action is required.

First Aid Procedures:

Exposure Route	Action
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse eyes with pure water for at least 15 minutes. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

Disposal Plan

Dispose of Ac-**YVAD-CHO** and any contaminated materials in accordance with all federal, state, and local environmental regulations.

Disposal Guidelines:

- Do not allow the chemical to enter drains.
- Collect waste material in a suitable, closed container labeled for chemical waste.
- Consult with your institution's environmental health and safety (EHS) office for specific disposal protocols.

Experimental Protocols and Visualizations

Ac-**YVAD-CHO** and related compounds are selective inhibitors of caspase-1, an enzyme critical in the inflammatory process and pyroptosis, a form of programmed cell death.

Key Experimental Application: Inhibition of Caspase-1 in Cell Culture

The following is a generalized protocol for using a caspase-1 inhibitor like Ac-**YVAD-CHO** in a cell-based assay to study inflammation or apoptosis.

Methodology:

- **Cell Culture:** Plate cells (e.g., THP-1 monocytes) at the desired density and allow them to adhere or stabilize overnight.
- **Inhibitor Pre-treatment:** Prepare a stock solution of the caspase inhibitor (e.g., Ac-**YVAD-CHO** or Z-VAD-FMK) in a suitable solvent like DMSO. Pre-treat the cells with the inhibitor at the desired final concentration (a typical range is 10–100 μ M) for 1-2 hours before inducing the biological response.
- **Induction of Apoptosis/Inflammation:** Introduce the stimulus to induce caspase-1 activity (e.g., lipopolysaccharide (LPS), nigericin, or other inflammasome activators).
- **Incubation:** Incubate the cells for the appropriate time period to allow for the biological response to occur.

- Assay: Measure the outcome of interest. This could involve:
 - Quantifying cell death via assays like Annexin V staining.
 - Measuring levels of inflammatory cytokines like IL-1 β and IL-18 in the cell supernatant using ELISA.
 - Detecting caspase-1 activation using a fluorescent probe.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for a typical experiment involving a caspase-1 inhibitor.



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Caption: Workflow for Caspase-1 Inhibition Assay.

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References

- 1. chemicalbook.com [chemicalbook.com]
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